

Provisional Material Safety Data Sheet (MSDS): Oct-5-yn-1-ol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Oct-5-YN-1-OL

CAS No.: 41547-21-1

Cat. No.: B15801401

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Material Safety Data Sheet (MSDS) for **Oct-5-yn-1-ol** (CAS No. 41547-21-1) is readily available in public databases. This document has been compiled as a provisional guide by extrapolating data from structurally analogous compounds, including other C8 alkynols and alcohols. The information herein should be used as a preliminary safety reference, and all handling of **Oct-5-yn-1-ol** should be conducted with the utmost caution, treating it as a substance with unknown hazards.

Chemical Product and Company Identification

Product Name:	Oct-5-yn-1-ol
Synonyms:	5-Octyn-1-ol
Chemical Formula:	C ₈ H ₁₄ O
Molecular Weight:	126.20 g/mol
CAS Number:	41547-21-1

Hazards Identification (Provisional)

Based on data from analogous compounds such as 2-octyn-1-ol and 3-octyn-1-ol, **Oct-5-yn-1-ol** is anticipated to be a hazardous substance. The following Globally Harmonized System (GHS) classifications are provisionally assigned.

GHS Hazard Classification for **Oct-5-yn-1-ol** (Provisional)

Precautionary Statements (Provisional):

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P330	Rinse mouth.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362	Take off contaminated clothing and wash before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.

P501

Dispose of contents/container to an approved waste disposal plant.

Composition/Information on Ingredients

Component	CAS Number	Percentage
Oct-5-yn-1-ol	41547-21-1	>95% (Assumed)

First-Aid Measures

- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustible liquid. Vapors may form explosive mixtures with air. Thermal decomposition can lead to the release of irritating gases and vapors (carbon monoxide and carbon dioxide).
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

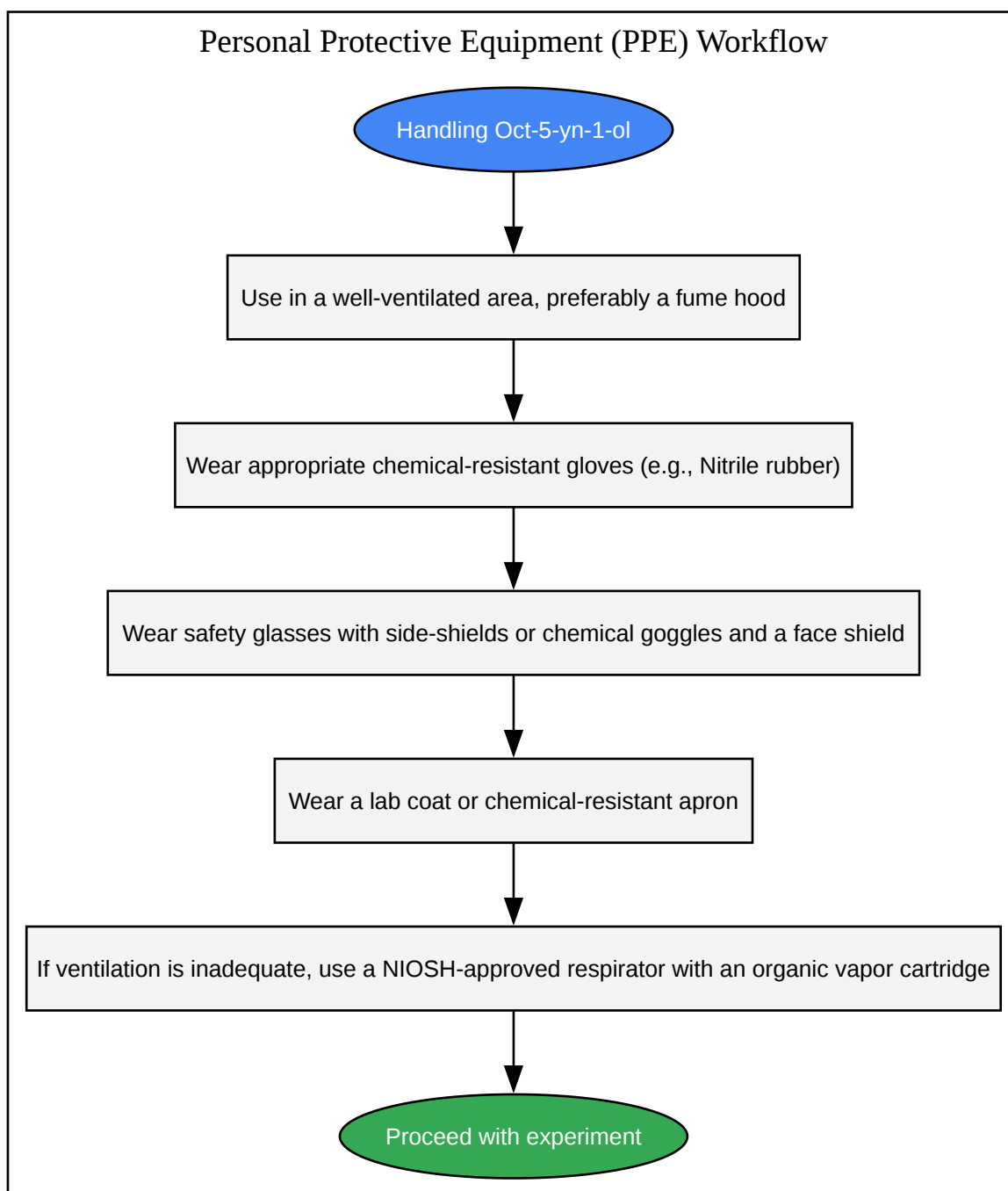
Accidental Release Measures

- **Personal Precautions:** Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- **Methods for Cleaning Up:** Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.

Handling and Storage

- **Handling:** Avoid contact with skin and eyes. Avoid inhalation of vapor or mist. Keep away from sources of ignition - No smoking. Take measures to prevent the buildup of electrostatic charge.
- **Storage:** Store in a cool, dry, and well-ventilated place. Keep container tightly closed. Store away from incompatible materials such as oxidizing agents and strong acids.

Exposure Controls/Personal Protection



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Recommended PPE Workflow for Handling **Oct-5-yn-1-ol**

Physical and Chemical Properties (Provisional)

Property	Estimated Value	Source/Analogy
Appearance	Colorless to light yellow liquid	General for alkynols
Odor	Characteristic	General for alkynols
Boiling Point	~170-190 °C	Extrapolated from C8 alcohols and alkynols
Flash Point	~60-80 °C (closed cup)	Estimated based on C8 alcohols and alkynols
Density	~0.88 g/mL at 25 °C	Based on 3-Octyn-1-ol[1]
Solubility in Water	Slightly soluble	General for alkynes and long-chain alcohols[2]
Refractive Index	~1.45	Based on 3-Octyn-1-ol[1]

Stability and Reactivity

- **Reactivity:** No data available. Assumed to be stable under recommended storage conditions.
- **Chemical Stability:** Stable under normal temperatures and pressures.
- **Possibility of Hazardous Reactions:** Vapors may form explosive mixtures with air. Reacts with strong oxidizing agents.
- **Conditions to Avoid:** Heat, flames, and sparks. Incompatible materials.
- **Incompatible Materials:** Strong oxidizing agents, strong acids.
- **Hazardous Decomposition Products:** Carbon monoxide, carbon dioxide.

Toxicological Information (Provisional)

Toxicity Metric	Estimated Value	Source/Analogy
Acute Oral Toxicity (LD50)	~460 mg/kg (mouse)	Based on 1-Octyn-3-ol[3]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	Based on 2-octyn-1-ol and 3-octyn-1-ol[4][5]
Serious Eye Damage/Irritation	Category 2A (Causes serious eye irritation)	Based on 2-octyn-1-ol and 3-octyn-1-ol[4][5]
Respiratory or Skin Sensitization	No data available	
Germ Cell Mutagenicity	No data available	
Carcinogenicity	No data available	
Reproductive Toxicity	No data available	
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)	Based on 2-octyn-1-ol and 3-octyn-1-ol[4][5]
Specific Target Organ Toxicity (Repeated Exposure)	No data available	
Aspiration Hazard	No data available	

Ecological Information (Provisional)

- Ecotoxicity: No data available. Assumed to be harmful to aquatic life.
- Persistence and Degradability: No data available.
- Bioaccumulative Potential: No data available.
- Mobility in Soil: No data available.

Disposal Considerations

Dispose of contents/container in accordance with local, regional, national, and international regulations.

Transport Information

Based on the provisional classification as a combustible liquid, it may be regulated for transport. Consult relevant transport regulations for specific requirements.

Regulatory Information

This product is for research and development use only. It is the responsibility of the user to comply with all applicable regulations.

Other Information

The information provided in this provisional data sheet is based on the best of our knowledge and belief at the date of its publication. It is intended to provide guidance for safe handling, use, processing, storage, transportation, disposal, and release and is not to be considered a warranty or quality specification.

Experimental Protocols

Flash Point Determination (ASTM D93 - Pensky-Martens Closed Cup Tester)

Objective: To determine the lowest temperature at which the vapor of the substance will ignite.

Methodology:

- Apparatus: Pensky-Martens closed-cup tester.
- Procedure A (for distillate fuels and lubricating oils):
 - Fill the test cup with the sample to the filling mark.
 - Place the lid on the cup and place the assembly in the heating apparatus.
 - Insert the thermometer.
 - Light the test flame and adjust it to the size of a 5/32-inch (4 mm) bead.

- Apply heat so that the temperature of the sample increases at a rate of 9 to 11°F (5 to 6°C) per minute. Stir the sample at 90 to 120 rpm.
- For an expected flash point of 230°F (110°C) or below, apply the test flame when the temperature of the sample is $41 \pm 9^\circ\text{F}$ ($23 \pm 5^\circ\text{C}$) below the expected flash point, and at each 2°F (1°C) increment thereafter.
- For an expected flash point above 230°F (110°C), apply the test flame when the temperature is $41 \pm 9^\circ\text{F}$ ($23 \pm 5^\circ\text{C}$) below the expected flash point, and at each 5°F (2°C) increment thereafter.
- To apply the test flame, cease stirring and apply the flame by operating the mechanism on the cover which opens the shutter and lowers the ignition source into the vapor space of the cup.
- The flash point is the lowest temperature at which the application of the test flame causes the vapor above the sample to ignite.[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Acute Oral Toxicity (OECD 420 - Fixed Dose Procedure)

Objective: To determine the acute oral toxicity of a substance.

Methodology:

- Animal Model: Typically rats, one sex (usually females).
- Sighting Study: A single animal is dosed at a starting dose (e.g., 300 mg/kg). Based on the outcome (survival or death), the next animal is dosed at a lower or higher fixed dose level (5, 50, 300, 2000, or 5000 mg/kg).
- Main Study: Based on the sighting study, a starting dose is selected. A group of 5 animals is dosed at this level.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- Endpoint: The test identifies a dose causing evident toxicity or no more than one death, which is then used for hazard classification.[\[5\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Acute Dermal Toxicity (OECD 402)

Objective: To determine the health hazards likely to arise from a short-term dermal exposure to a substance.

Methodology:

- **Animal Model:** Typically rats or rabbits, one sex.
- **Procedure:** The substance is applied to a small area of clipped, intact skin (approximately 10% of the body surface area). The area is covered with a porous gauze dressing.
- **Dose Levels:** A limit test at 2000 mg/kg body weight is often performed first. If toxicity is observed, a full study with multiple dose groups may be conducted.
- **Exposure Duration:** The substance is typically left in contact with the skin for 24 hours.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for 14 days. A gross necropsy is performed at the end of the study.[\[1\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Acute Skin Irritation/Corrosion (OECD 404)

Objective: To determine the potential for a substance to cause skin irritation or corrosion.

Methodology:

- **Animal Model:** Albino rabbit.
- **Procedure:** A small amount of the test substance (0.5 mL for liquids) is applied to a small patch of shaved skin. The patch is covered with a gauze dressing.
- **Exposure Duration:** The exposure period is typically 4 hours.
- **Observation:** The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The observation period can be extended up to 14 days to assess the reversibility of the effects.
- **Scoring:** The severity of the skin reactions is scored according to a standardized scale.

Acute Eye Irritation/Corrosion (OECD 405)

Objective: To determine the potential for a substance to cause eye irritation or corrosion.

Methodology:

- Animal Model: Albino rabbit.
- Procedure: A single dose of the test substance (0.1 mL for liquids) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after instillation. The cornea, iris, and conjunctiva are evaluated for opacity, inflammation, and redness.
- Scoring: The severity of the eye reactions is scored according to a standardized scale. The observation period can be extended to assess the reversibility of any effects.[5]

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